

# Application of Nootkatin as a natural insect repellent against ticks and mosquitoes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nootkatin  
Cat. No.: B12803902

[Get Quote](#)

## Application Notes and Protocols for Nootkatin as a Natural Insect Repellent

Audience: Researchers, Scientists, and Drug Development Professionals

### Introduction

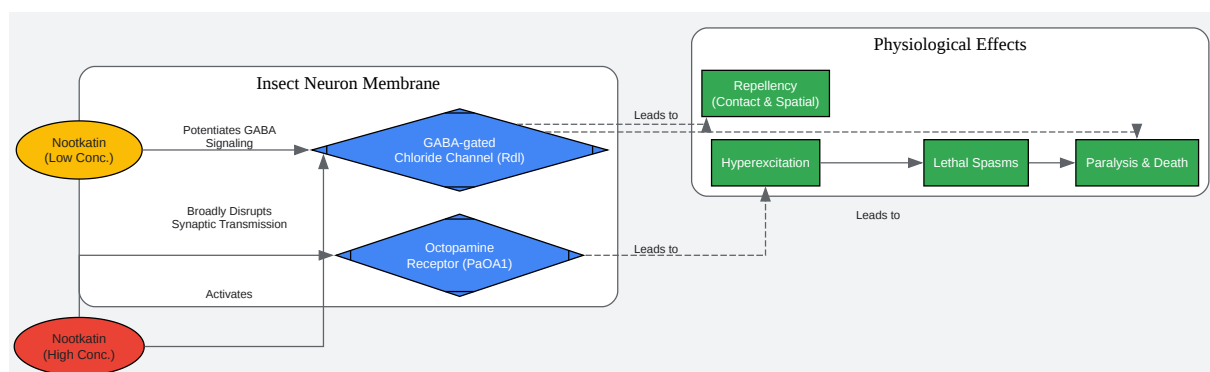
**Nootkatin**, a naturally occurring sesquiterpene found in Alaskan yellow cedar trees (*Cupressus nootkatensis*) and grapefruit (*Citrus paradisi*), has emerged as a promising biopesticide with dual-functionality as both a potent insect repellent and insecticide.<sup>[1][2]</sup> Its favorable safety profile, pleasant citrus aroma, and recent registration by the U.S. Environmental Protection Agency (EPA) make it an attractive alternative to conventional synthetic agents for controlling arthropod vectors like ticks and mosquitoes.<sup>[2][3][4]</sup> **Nootkatin's** unique mode of action presents a valuable tool for managing pest populations, particularly those that have developed resistance to existing insecticides.<sup>[4][5]</sup> These notes provide comprehensive data, protocols, and mechanistic insights to guide research and development of **nootkatin**-based repellent and insecticidal formulations.

## Mechanism of Action

**Nootkatin** exerts its effects on insects and ticks through a distinct neurotoxic mechanism, differing from common insecticide classes like pyrethroids and organophosphates.<sup>[2][4]</sup> Its primary modes of action involve the disruption of normal nerve cell function.

- Octopamine Receptor Agonism: **Nootkatin** acts as an agonist of the  $\alpha$ -adrenergic type 1 octopamine receptor (e.g., PaOA1) in arthropods.[6][7] Octopamine is a critical neurohormone that regulates key physiological processes.[2] Activation of this receptor by **nootkatin** leads to a cascade of biochemical events that overwhelm the insect's nervous system, resulting in tremors, convulsions, and lethal spasms.[2][6]
- GABA Receptor Modulation: Recent studies indicate that **nootkatin** also potentiates  $\gamma$ -aminobutyric acid (GABA)-mediated signaling.[8][9][10] It modulates the major insect GABA-gated chloride channel, known as Resistant to Dieldrin (Rdl).[8][10] At low concentrations, this disruption of synaptic transmission likely enhances its repellent effects in sensory neurons.[8][10] At higher, insecticidal doses, it is presumed to cause broad-range synaptic disruption, leading to paralysis and death.[8][10]

This dual mechanism makes **nootkatin** effective as both a spatial and contact repellent at low doses and a lethal insecticide at higher concentrations.[8]



[Click to download full resolution via product page](#)

**Caption:** Dual neurotoxic mechanisms of action for **Nootkatin**.

## Data Presentation: Efficacy of Nootkatin

The efficacy of **nootkatin** varies based on the target species, life stage, and formulation. Encapsulated formulations have shown improved residual activity and reduced phytotoxicity compared to emulsifiable concentrates.<sup>[5][11]</sup>

**Table 1: Acaricidal (Tick) Efficacy of Nootkatin**

| Target Species                             | Life Stage | Metric                        | Value (µg/cm²)    | Formulation         | Source                  |
|--|------------|-------------------------------|-------------------|---------------------|-------------------------|
| Ixodes scapularis (Blacklegged Tick)       | Nymph      | LC <sub>50</sub>              | 0.169             | Emulsifiable        | <a href="#">[12]</a>    |
|  | Nymph      | LC <sub>90</sub>              | 0.549             | Emulsifiable        | <a href="#">[12]</a>    |
|  | Nymph      | LC <sub>50</sub>              | 0.020 (20 ng/cm²) | Lignin-encapsulated | <a href="#">[5][12]</a> |
|  | Adult      | EC <sub>50</sub> (Repellency) | 0.87              | Not Specified       | <a href="#">[13]</a>    |
| Amblyomma americanum (Lone Star Tick)      | Nymph      | LC <sub>50</sub>              | 0.352             | Emulsifiable        | <a href="#">[12]</a>    |
|  | Nymph      | LC <sub>90</sub>              | 1.001             | Emulsifiable        | <a href="#">[12]</a>    |
|  | Adult      | EC <sub>50</sub> (Repellency) | 2313              | Not Specified       | <a href="#">[13]</a>    |
|  | Nymph      | LC <sub>50</sub>              | 0.233             | Emulsifiable        | <a href="#">[12]</a>    |
| Dermacentor variabilis (American Dog Tick) | Nymph      | LC <sub>50</sub>              | 0.233             | Emulsifiable        | <a href="#">[12]</a>    |
|  | Nymph      | LC <sub>90</sub>              | 0.644             | Emulsifiable        | <a href="#">[12]</a>    |
|  | Adult      | EC <sub>50</sub> (Repellency) | 252               | Not Specified       | <a href="#">[13]</a>    |
|  | Adult      | EC <sub>50</sub> (Repellency) | 252               | Not Specified       | <a href="#">[13]</a>    |

**Table 2: Field Control of Ixodes scapularis Ticks**

| Formulation                    | Concentration | % Control (Week 1) | % Control (Week 2) | % Control (Week 8) | Source  |
|--------------------------------|---------------|--------------------|--------------------|--------------------|---|
| Emulsifiable Nootkatin         | 0.84%         | 100%               | 49%                | 0% (at week 3)     | <a href="#">[11]</a> <a href="#">[14]</a>                     |
| Lignin-encapsulated Nootkatin  | 0.56%         | 100%               | 100%               | 100%               | <a href="#">[6]</a> <a href="#">[11]</a> <a href="#">[14]</a> |
| Maillard-reaction encapsulated | 0.60%         | ~62%               | Not Reported       | Not Reported       | <a href="#">[11]</a>  |

**Table 3: Mosquitocidal & Repellent Efficacy of Nootkatin**

| Target Species                         | Metric                | Concentration | Efficacy/Result                       | Source                                    |
|--|-----------------------|---------------|---------------------------------------|---|
| Aedes aegypti & Aedes albopictus       | Repellency            | 20% Nootkatin | Comparable to 7% DEET or 5% Picaridin | <a href="#">[14]</a> <a href="#">[15]</a> |
| Aedes aegypti (Permethrin-Susceptible) | Insecticidal Activity | Not Specified | ~1000x less sensitive than permethrin | <a href="#">[14]</a> <a href="#">[15]</a> |
| Aedes aegypti                          | Repellency            | 5% Nootkatin  | Outperformed DEET in one study        | <a href="#">[6]</a>                       |

## Experimental Protocols

Standardized protocols are crucial for generating reliable and comparable data. The following methodologies are adapted from established guidelines for testing tick and mosquito repellents. [\[16\]](#)[\[17\]](#)[\[18\]](#)

## Protocol 1: Tick Repellency - Vertical Filter Paper Bioassay

This laboratory assay evaluates the concentration at which a compound repels ticks, preventing them from crossing a treated area.[\[13\]](#)

Objective: To determine the Median Effective Concentration (EC<sub>50</sub>) of nootkatone required to repel a specific tick species and life stage.

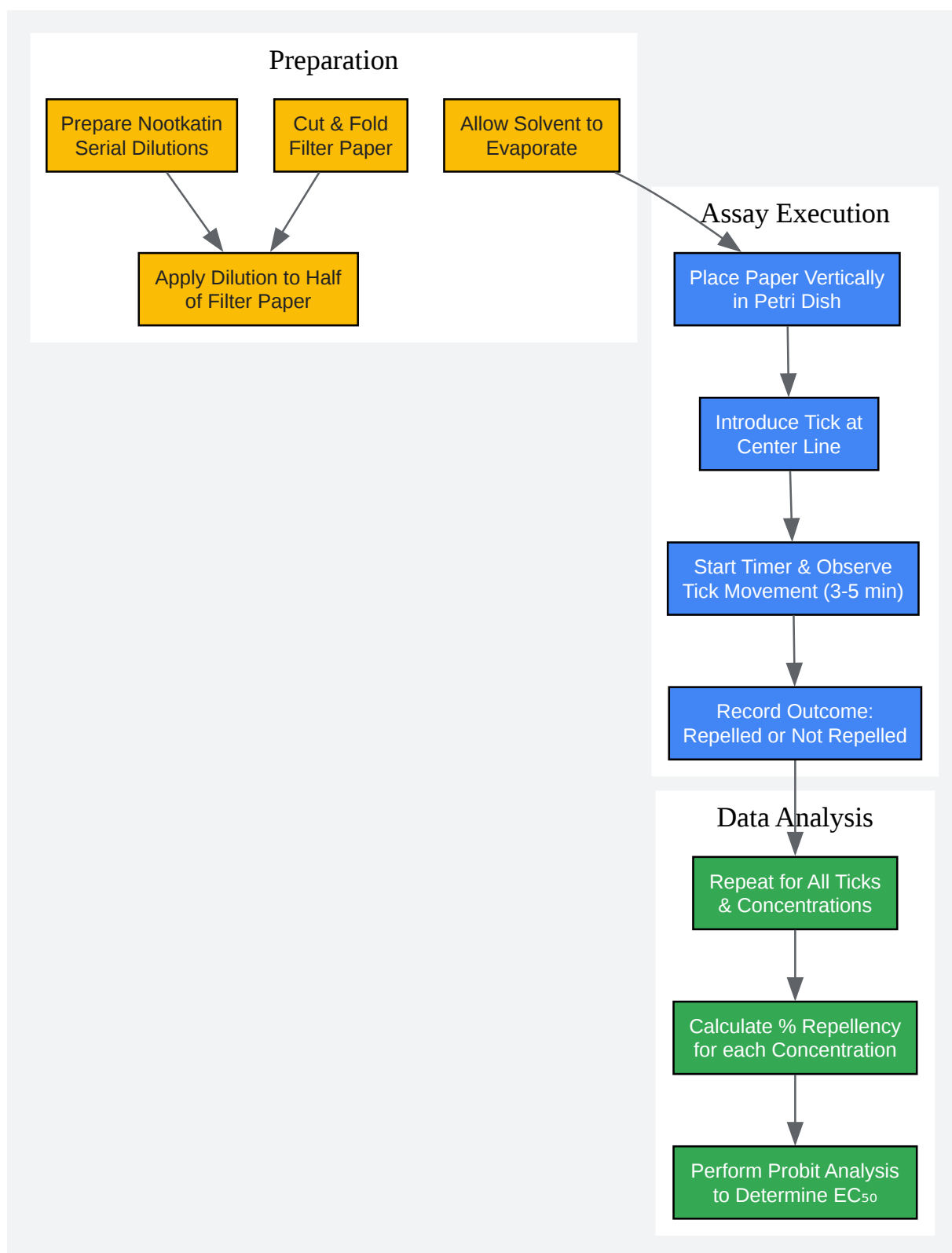
Materials:

- Whatman No. 1 filter paper (or equivalent)
- **Nootkatin** stock solution of known concentration
- Ethanol or acetone (solvent)
- Glass petri dishes
- Soft entomological forceps
- Host-seeking adult or nymphal ticks (e.g., I. scapularis, A. americanum)
- Timer
- Ventilated observation area

Procedure:

- Preparation: Cut filter paper into strips (e.g., 5 cm x 10 cm). Fold each strip in half.
- Repellent Application: Prepare serial dilutions of **nootkatin** in the chosen solvent. Apply a precise volume of a single dilution to one half of the folded filter paper, leaving the other half as the untreated control. Allow the solvent to evaporate completely.
- Assay Setup: Stand the folded filter paper vertically in a petri dish, with the treated and untreated sides clearly demarcated.

- **Tick Introduction:** Using soft forceps, carefully place one tick at the bottom center of the filter paper, at the boundary between the treated and untreated zones.
- **Observation:** Start a timer (e.g., for 3-5 minutes) and observe the tick's movement. Record whether the tick moves onto the treated side and for how long, or if it is repelled and moves exclusively on the untreated side. A "repelled" tick is one that fails to cross onto or quickly moves off the treated area.
- **Data Collection:** Test a statistically significant number of ticks for each concentration. Repeat for all dilutions and a solvent-only control.
- **Analysis:** Calculate the percentage of ticks repelled at each concentration. Use probit analysis to determine the  $EC_{50}$  value, the concentration at which 50% of the ticks are repelled.



[Click to download full resolution via product page](#)

**Caption:** Workflow for the Vertical Filter Paper Tick Repellency Bioassay.

## Protocol 2: Mosquito Repellency - Arm-in-Cage Test

This is a standard and widely accepted method for evaluating the efficacy of topical repellents against mosquitoes, providing a direct measure of protection.<sup>[15][16][19]</sup>

Objective: To determine the Complete Protection Time (CPT) of a **nootkatin** formulation against host-seeking female mosquitoes.

Materials:

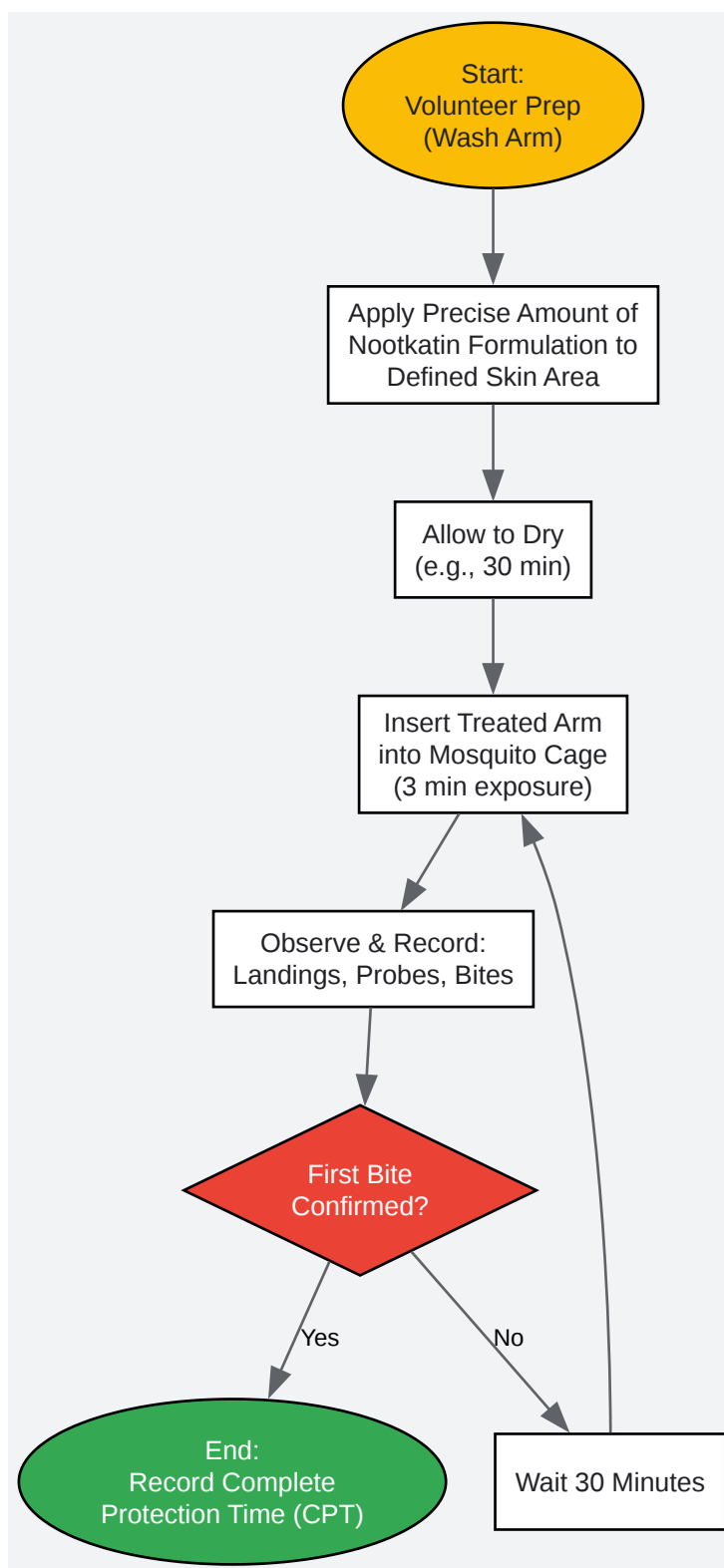
- Test cage (e.g., 30x30x30 cm) containing 200-250 host-seeking, nulliparous female mosquitoes (e.g., *Aedes aegypti*), 5-10 days old, sugar-starved for at least 4 hours.
- **Nootkatin** formulation and a control/vehicle formulation.
- Human volunteers (screened for ethical considerations).
- Micropipette or syringe for precise application.
- Timer.
- Protective clothing (gloves, head net).

Procedure:

- Volunteer Preparation: Volunteers must avoid using scented products on the day of testing. Wash forearms with unscented soap and water, then rinse and dry thoroughly at least one hour before application.
- Repellent Application: Mark a defined area on the volunteer's forearm (e.g., 300 cm<sup>2</sup>). Apply a precise volume of the **nootkatin** test formulation (e.g., 1.0 mL) evenly over the marked skin area. The other arm can be used as an untreated control or for testing the vehicle. Allow the formulation to dry for a specified period (e.g., 30 minutes).
- Exposure: The volunteer inserts the treated forearm into the cage of mosquitoes for a fixed period (e.g., 3 minutes).



- **Data Collection:** An observer records the number of mosquito landings and probes (attempted bites). The standard endpoint for CPT is the first confirmed bite.
- **Time Course:** Repeat the exposure at set intervals (e.g., every 30 minutes) until the first confirmed bite occurs. The time from application to this event is the CPT.
- **Control:** Periodically, the volunteer exposes an untreated arm to the mosquitoes to confirm their biting avidity. If fewer than 10 landings occur in 1 minute on the untreated arm, the mosquitoes should be replaced.
- **Ethical Considerations:** All human volunteer studies must be approved by an Institutional Review Board (IRB). Volunteers must provide informed consent and be able to withdraw at any time.



[Click to download full resolution via product page](#)

**Caption:** Workflow for the Arm-in-Cage Mosquito Repellency Test.

## Safety and Regulatory Information

Nootkatone is generally recognized as safe (GRAS) for use as a food additive and is widely used in the fragrance and cosmetic industries.[5][20] It is considered non-toxic to humans and other mammals.[20] Studies have shown that nootkatone is not genotoxic and is not expected to be phototoxic.[21] While skin sensitization was observed in some human tests at high concentrations or with lower purity material, nootkatone with a purity greater than 98% is not considered a concern for skin sensitization under current use levels.[21] As with any active ingredient, formulation is key, and final products must undergo rigorous safety and efficacy testing to be registered by regulatory bodies like the EPA.[22]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nootkashield.com [nootkashield.com]
- 2. benchchem.com [benchchem.com]
- 3. What Is Nootkatone? EPA Approves Natural Insect Repellent [prevention.com]
- 4. Press Kit: Nootkatone | Vector-Borne Diseases | CDC [cdc.gov]
- 5. globalresearchonline.net [globalresearchonline.net]
- 6. naturepest.com [naturepest.com]
- 7. Nootkatone - Wikipedia [en.wikipedia.org]
- 8. Grapefruit-derived nootkatone potentiates GABAergic signaling and acts as a dual-action mosquito repellent and insecticide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. benchchem.com [benchchem.com]
- 10. Scholars@Duke publication: Grapefruit-derived nootkatone potentiates GABAergic signaling and acts as a dual-action mosquito repellent and insecticide. [scholars.duke.edu]
- 11. Efficacy and environmental persistence of nootkatone for the control of the blacklegged tick (Acari: Ixodidae) in residential landscapes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]

- 13. Ixodes scapularis Is the Most Susceptible of the Three Canonical Human-Biting Tick Species of North America to Repellent and Acaricidal Effects of the Natural Sesquiterpene, (+)-Nootkatone - PMC [pmc.ncbi.nlm.nih.gov]
- 14. benchchem.com [benchchem.com]
- 15. Nootkatone Is an Effective Repellent against Aedes aegypti and Aedes albopictus - PMC [pmc.ncbi.nlm.nih.gov]
- 16. benchchem.com [benchchem.com]
- 17. Guidelines for efficacy testing of mosquito repellents for human skin [who.int]
- 18. researchgate.net [researchgate.net]
- 19. microbe-investigations.com [microbe-investigations.com]
- 20. orkin.com [orkin.com]
- 21. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 22. downloads.regulations.gov [downloads.regulations.gov]
- To cite this document: BenchChem. [Application of Nootkatin as a natural insect repellent against ticks and mosquitoes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12803902#application-of-nootkatin-as-a-natural-insect-repellent-against-ticks-and-mosquitoes]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)